

Super-tdu TFA Administration for In Vivo Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: *Super-tdu tfa*

Cat. No.: *B15545314*

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Introduction

Super-tdu is a synthetic peptide that acts as a potent and selective inhibitor of the YAP-TEAD interaction, a critical nexus in the Hippo signaling pathway.^[1] Dysregulation of the Hippo pathway is implicated in the development and progression of various cancers, making it a promising target for therapeutic intervention. Super-tdu functions by mimicking the action of VGLL4, a natural antagonist of the transcriptional co-activator Yes-associated protein (YAP), thereby preventing its association with the TEA domain (TEAD) transcription factors.^[2] This inhibition leads to the downregulation of YAP-TEAD target genes, such as CTGF, CYR61, and CDX2, ultimately suppressing tumor growth.^{[1][3]}

These application notes provide a comprehensive guide for the in vivo administration of Super-tdu trifluoroacetate (TFA), the common salt form in which the peptide is synthesized and purified. We will cover detailed experimental protocols, quantitative data from preclinical studies, and the underlying signaling pathways.

Data Presentation

In Vivo Efficacy of Super-tdu in a Gastric Cancer Mouse Model

Animal Model	Dosage	Administration Route	Frequency	Outcome
BALB/cA nu/nu mice	50 µg/kg	Intravenous (tail vein)	Daily	Markedly decreased tumor size and weight. [3]
BALB/cA nu/nu mice	500 µg/kg	Intravenous (tail vein)	Daily	Dose-dependent decrease in tumor size and weight, and YAP target gene expression.[3]

Pharmacokinetic Properties of Super-tdu in Mice

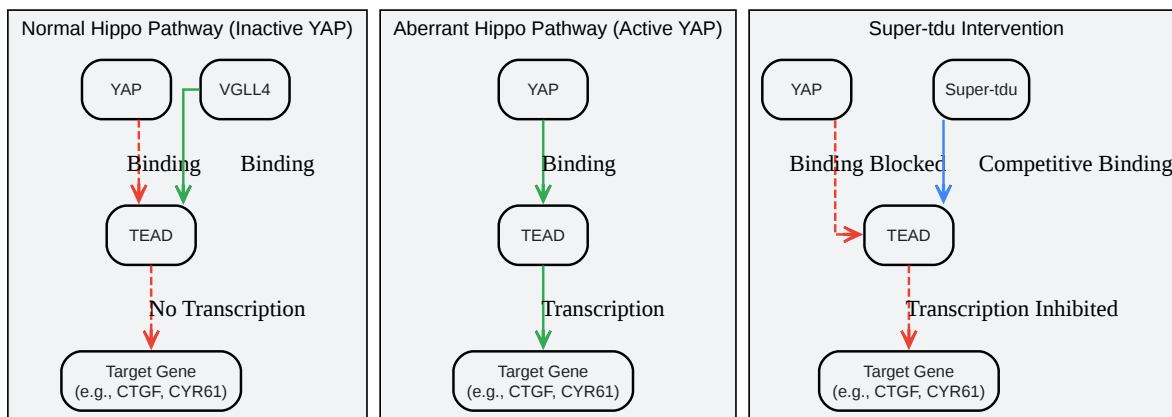
Dosage	Cmax	t1/2α	Clearance (CL)
250 µg/kg	6.12 ng/mL	0.78 hours	7.41 mL/min/kg
500 µg/kg	13.3 ng/mL	0.82 hours	7.72 mL/min/kg

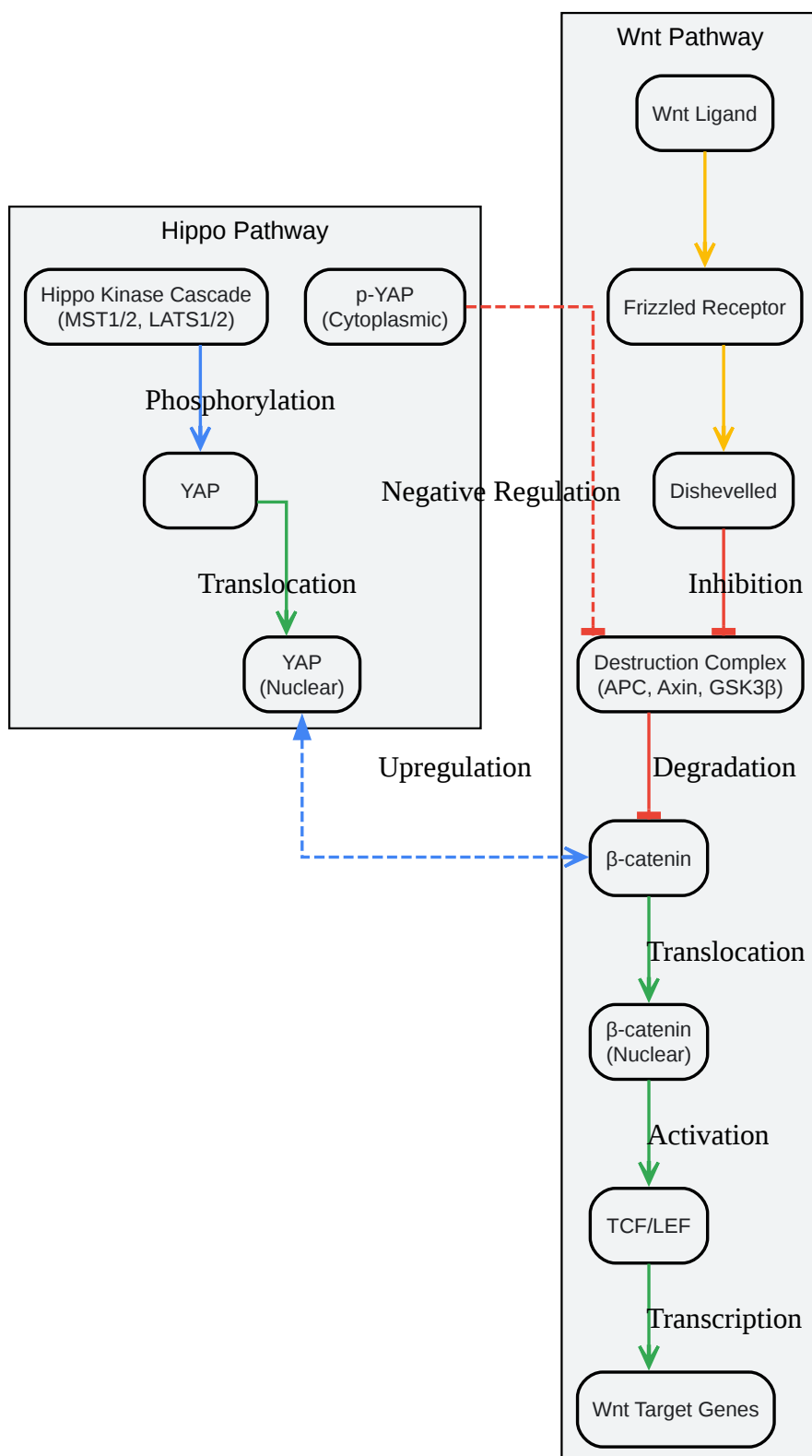
Data obtained from studies in BALB/cA nu/nu mice following intravenous injection.[3]

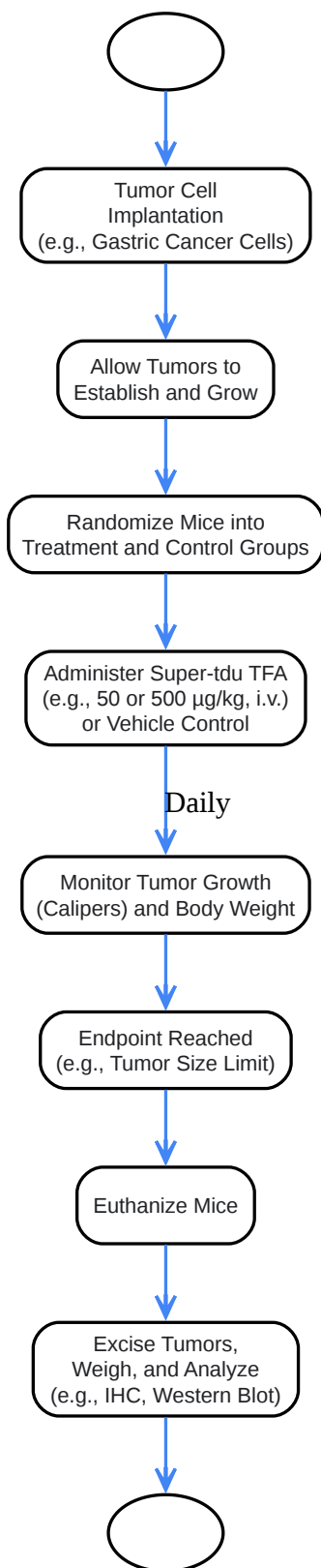
Signaling Pathways

Super-tdu Mechanism of Action: Inhibition of the YAP-TEAD Interaction

Super-tdu acts as a competitive inhibitor of the YAP-TEAD protein-protein interaction. It mimics the TDU domain of VGLL4, which naturally competes with YAP for binding to TEAD transcription factors. By occupying the YAP-binding domain on TEAD, Super-tdu prevents the recruitment of YAP and the subsequent transcription of pro-proliferative and anti-apoptotic genes.







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References

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